

A Technical Guide to the Composition of EN40B Chromium-Molybdenum Steel

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EN40

Cat. No.: B607303

[Get Quote](#)

EN40B, also designated as 722M24, is a high-tensile chromium-molybdenum alloy steel specifically engineered for nitriding.[1] This thermochemical process involves diffusing nitrogen into the steel's surface to create an exceptionally hard, wear-resistant case while maintaining a tough, ductile core.[1] The steel is typically supplied in the hardened and tempered 'T' condition, offering a combination of high wear resistance, good toughness, excellent shock resistance, and good ductility.[2][3][4] Its properties make it suitable for high-stress components in the automotive, aerospace, and general engineering sectors, including gears, crankshafts, pins, and spindles.[5]

Chemical Composition

The precise balance of alloying elements in **EN40B** is critical to achieving its desired mechanical properties, particularly its excellent response to the nitriding process. The standard chemical composition is detailed below.

Element	Symbol	Content (%)
Carbon	C	0.20 - 0.28
Silicon	Si	0.10 - 0.35
Manganese	Mn	0.45 - 0.70
Chromium	Cr	2.80 - 3.50
Molybdenum	Mo	0.40 - 0.65
Nickel	Ni	0.40 (Max)
Sulfur	S	0.040 (Max)
Phosphorus	P	0.035 (Max)
Data compiled from multiple sources. [2] [3] [5] [6]		

Influence of Key Alloying Elements

The unique characteristics of **EN40B** are derived directly from its specific elemental makeup:

- **Chromium (Cr):** As the primary alloying element, chromium is fundamental to this steel's performance. At a concentration of approximately 3%, it is crucial for the nitriding process. Chromium forms very hard chromium nitrides at the surface, which is the primary reason **EN40B** can achieve a case hardness of over 61 HRC.[\[7\]](#) It also enhances corrosion resistance and improves high-temperature strength.
- **Molybdenum (Mo):** Molybdenum works in synergy with chromium to increase the steel's hardenability, toughness, and strength at elevated temperatures. It helps prevent temper embrittlement and enhances the core strength of the material, providing a tough foundation for the hard-nitrided case.[\[1\]](#) This makes **EN40B** components resistant to shock and fatigue.[\[5\]](#)
- **Carbon (C):** The carbon content is kept relatively low (0.20-0.28%) to ensure good toughness and ductility in the core. This level is sufficient to form a strong martensitic

microstructure upon quenching but low enough to avoid the brittleness that would be detrimental in high-shock applications.

- **Manganese (Mn):** Manganese acts as a deoxidizer during the steelmaking process. It also improves hardenability and, when combined with sulfur, forms manganese sulfides, which can improve machinability.

Methodology for Compositional Analysis

While specific experimental research papers are not cited, the standard industrial protocol for determining the elemental composition of **EN40B** and other alloy steels is Optical Emission Spectrometry (OES).

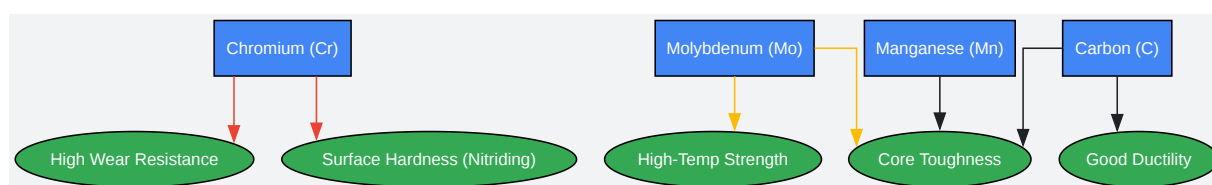
Experimental Protocol: Optical Emission Spectrometry (OES)

- **Sample Preparation:** A sample of the steel is cut from the main batch or component. The surface to be analyzed is ground flat and polished to remove any surface contamination or decarburized layers, ensuring the analysis is representative of the bulk material.
- **Excitation:** The prepared sample is placed in the spectrometer's analysis chamber. A high-voltage electrical discharge (a spark or arc) is generated between an electrode and the sample surface in an inert argon atmosphere.
- **Atomization and Emission:** The intense energy from the spark vaporizes a small amount of the sample, causing the atoms of each element to be excited to higher energy states. As these atoms return to their ground state, they emit light at characteristic wavelengths, unique to each element.
- **Detection and Quantification:** The emitted light is passed through a diffraction grating, which separates it into its constituent spectral lines (wavelengths). Photomultiplier tubes or charge-coupled devices (CCDs) are positioned to detect the intensity of the light at each specific wavelength corresponding to the elements of interest (Fe, C, Cr, Mo, Mn, etc.).
- **Data Analysis:** The intensity of the light measured for each spectral line is directly proportional to the concentration of that element in the sample. The spectrometer's software, calibrated with certified reference materials of known composition, converts these intensity readings into weight percentages, providing a precise chemical analysis of the steel.

This non-destructive and rapid technique is the cornerstone of quality control in steel manufacturing, ensuring that each batch of **EN40B** meets the stringent compositional standards required for its intended applications.

Visualization of Element-Property Relationships

The following diagram illustrates the logical relationship between the primary alloying elements in **EN40B** and the key material properties they impart.



[Click to download full resolution via product page](#)

Caption: Influence of **EN40B**'s key alloying elements on its final properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. niftyalloys.com [niftyalloys.com]
- 2. highpeaksteels.com [highpeaksteels.com]
- 3. smithmetal.com [smithmetal.com]
- 4. EN40B Steel | 722M24 [smithmetal.com]
- 5. EN40B Round Bars / 722M24 / 32CrMo12 / 1.7361 / 30CD12 Forged Bars [textronsteelalloys.com]
- 6. Shelley Steels LTD - Supplier of Nitriding and Alloy Steels - EN40B [shelleysteels.co.uk]

- 7. westyorkssteel.com [westyorkssteel.com]
- To cite this document: BenchChem. [A Technical Guide to the Composition of EN40B Chromium-Molybdenum Steel]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607303#en40b-chromium-molybdenum-steel-composition]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com